

A Researcher's Guide to BLT-1 Antibody Cross-Reactivity and Specificity

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Compound of Interest

Compound Name: *BLT-1*

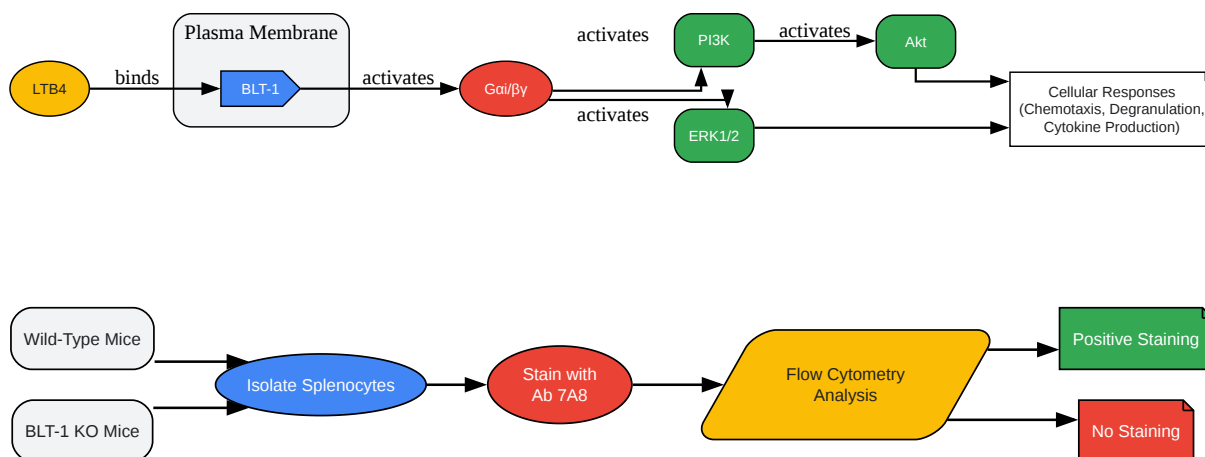
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For researchers in immunology, inflammation, and drug development, the high-affinity leukotriene B4 receptor 1 (**BLT-1**) is a critical therapeutic target. Accurate detection and localization of **BLT-1** are paramount for robust experimental outcomes. However, the specificity and potential cross-reactivity of commercially available **BLT-1** antibodies can significantly impact data interpretation. This guide provides a comparative overview of available **BLT-1** antibodies, supported by experimental data and detailed protocols to aid in antibody selection and experimental design.

Understanding BLT-1 and Its Signaling Pathway

BLT-1, also known as LTB4R1, is a G protein-coupled receptor (GPCR) that plays a crucial role in the inflammatory response by mediating the chemoattractant effects of leukotriene B4 (LTB4). Upon LTB4 binding, **BLT-1** activates downstream signaling cascades, primarily through G α_i , leading to the activation of phosphoinositide 3-kinase (PI3K) and subsequent activation of protein kinase B (Akt) and mitogen-activated protein kinases (MAPKs) like ERK1/2. This signaling culminates in various cellular responses, including chemotaxis, degranulation, and the production of inflammatory cytokines. The specificity of antibodies targeting **BLT-1** is crucial to avoid cross-reactivity with the low-affinity LTB4 receptor, BLT-2, or other related GPCRs.



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